

Application Notes and Protocols: Reaction Kinetics of 4-Bromobenzenesulfonic Acid Hydrate

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Compound of Interest

Compound Name: 4-Bromobenzenesulfonic acid hydrate

Cat. No.: B2379184

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Introduction

4-Bromobenzenesulfonic acid and its derivatives are important intermediates in the synthesis of various pharmaceuticals and other specialty chemicals. Understanding the reaction kinetics of this compound, particularly its formation via sulfonation of bromobenzene and its removal through hydrolysis (desulfonation), is crucial for process optimization, yield maximization, and ensuring product purity. This document provides an overview of the relevant reaction kinetics, detailed experimental protocols for their study, and a summary of expected kinetic parameters based on analogous chemical systems.

The sulfonation of aromatic compounds is a reversible reaction. The forward reaction, the sulfonation of bromobenzene, results in the formation of 4-bromobenzenesulfonic acid. Conversely, the reverse reaction, known as desulfonation or hydrolysis, can be induced by heating in the presence of aqueous acid, yielding bromobenzene and sulfuric acid.^{[1][2][3]}

Reaction Kinetics Overview

Direct quantitative kinetic data for the hydrolysis of **4-bromobenzenesulfonic acid hydrate** is not readily available in the public domain. However, the kinetics can be reasonably inferred

from studies on the sulfonation of bromobenzene and the desulfonation of structurally similar arylsulfonic acids.

The sulfonation of bromobenzene with sulfur trioxide in nitrobenzene has been shown to be second-order with respect to sulfur trioxide and first-order with respect to bromobenzene.[4] The reverse reaction, the hydrolysis of 4-bromobenzenesulfonic acid, is anticipated to be a first-order reaction with respect to the sulfonic acid, a characteristic observed in the desulfonation of benzenesulfonic acid and toluenesulfonic acids.[5] The rate of this hydrolysis is significantly influenced by factors such as temperature and the concentration of the aqueous acid.[5]

Data Presentation

Due to the absence of specific experimental data for the hydrolysis of **4-bromobenzenesulfonic acid hydrate**, the following table presents illustrative kinetic data based on studies of analogous compounds like benzenesulfonic and toluenesulfonic acids.[5] These values should be considered as a starting point for experimental design.

Parameter	Illustrative Value Range	Conditions
Reaction Order		
w.r.t. 4-Bromobenzenesulfonic Acid	1	In aqueous sulfuric acid
Rate Constant (k)	$10^{-5} - 10^{-3} \text{ s}^{-1}$	120-155°C, 65-85 wt% H ₂ SO ₄
Activation Energy (Ea)	100 - 150 kJ/mol	-
Effect of Temperature	Rate increases with temperature	-
Effect of Acid Conc.	Rate increases with acid concentration	-

Experimental Protocols

Protocol 1: Determination of the Rate of Hydrolysis of 4-Bromobenzenesulfonic Acid Hydrate

This protocol outlines a method to determine the reaction kinetics of the hydrolysis of **4-bromobenzenesulfonic acid hydrate** by monitoring the disappearance of the reactant over time using High-Performance Liquid Chromatography (HPLC).

Materials:

- **4-Bromobenzenesulfonic acid hydrate**
- Sulfuric acid (various concentrations, e.g., 65%, 75%, 85% by weight)
- Deionized water
- Acetonitrile (HPLC grade)
- Phosphoric acid (for mobile phase adjustment)
- Volumetric flasks
- Pipettes
- Thermostatically controlled reaction vessel (e.g., jacketed glass reactor) with a stirrer
- HPLC system with a UV detector and a C18 column
- Syringes and syringe filters (0.45 µm)

Procedure:

- Preparation of Standard Solutions:
 - Prepare a stock solution of **4-bromobenzenesulfonic acid hydrate** of known concentration in deionized water.
 - From the stock solution, prepare a series of calibration standards of different concentrations.

- Analyze the standards by HPLC to generate a calibration curve.
- Reaction Setup:
 - Preheat the thermostatically controlled reaction vessel to the desired temperature (e.g., 120 °C).
 - Add a known volume of the desired concentration of sulfuric acid to the reaction vessel and allow it to reach thermal equilibrium.
- Initiation of Reaction and Sampling:
 - Add a known amount of **4-bromobenzenesulfonic acid hydrate** to the preheated acid to initiate the reaction (time $t=0$).
 - Immediately withdraw an aliquot of the reaction mixture (e.g., 100 μL).
 - Quench the reaction by diluting the aliquot in a known volume of cold deionized water.
 - Continue to withdraw and quench samples at regular time intervals.
- Sample Analysis:
 - Filter the quenched samples through a 0.45 μm syringe filter.
 - Analyze the samples by HPLC. A suitable mobile phase could be a gradient of acetonitrile and water with 0.1% phosphoric acid. The detector wavelength should be set to the λ_{max} of 4-bromobenzenesulfonic acid.
 - Quantify the concentration of 4-bromobenzenesulfonic acid in each sample using the calibration curve.
- Data Analysis:
 - Plot the concentration of 4-bromobenzenesulfonic acid versus time.
 - To determine if the reaction is first-order, plot the natural logarithm of the concentration ($\ln[A]$) versus time. A linear plot indicates a first-order reaction, and the negative of the

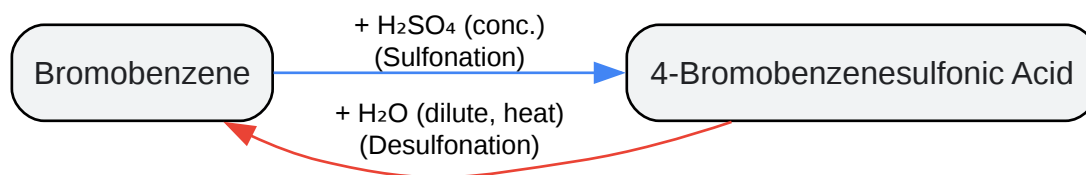
slope will be the rate constant (k).

- Repeat the experiment at different temperatures to determine the activation energy using the Arrhenius equation.
- Repeat the experiment with different concentrations of sulfuric acid to study the effect of acid concentration on the reaction rate.

Mandatory Visualizations

Sulfonation-Desulfonation Equilibrium

The following diagram illustrates the reversible nature of the sulfonation of bromobenzene to form 4-bromobenzenesulfonic acid and its subsequent hydrolysis (desulfonation) back to bromobenzene.

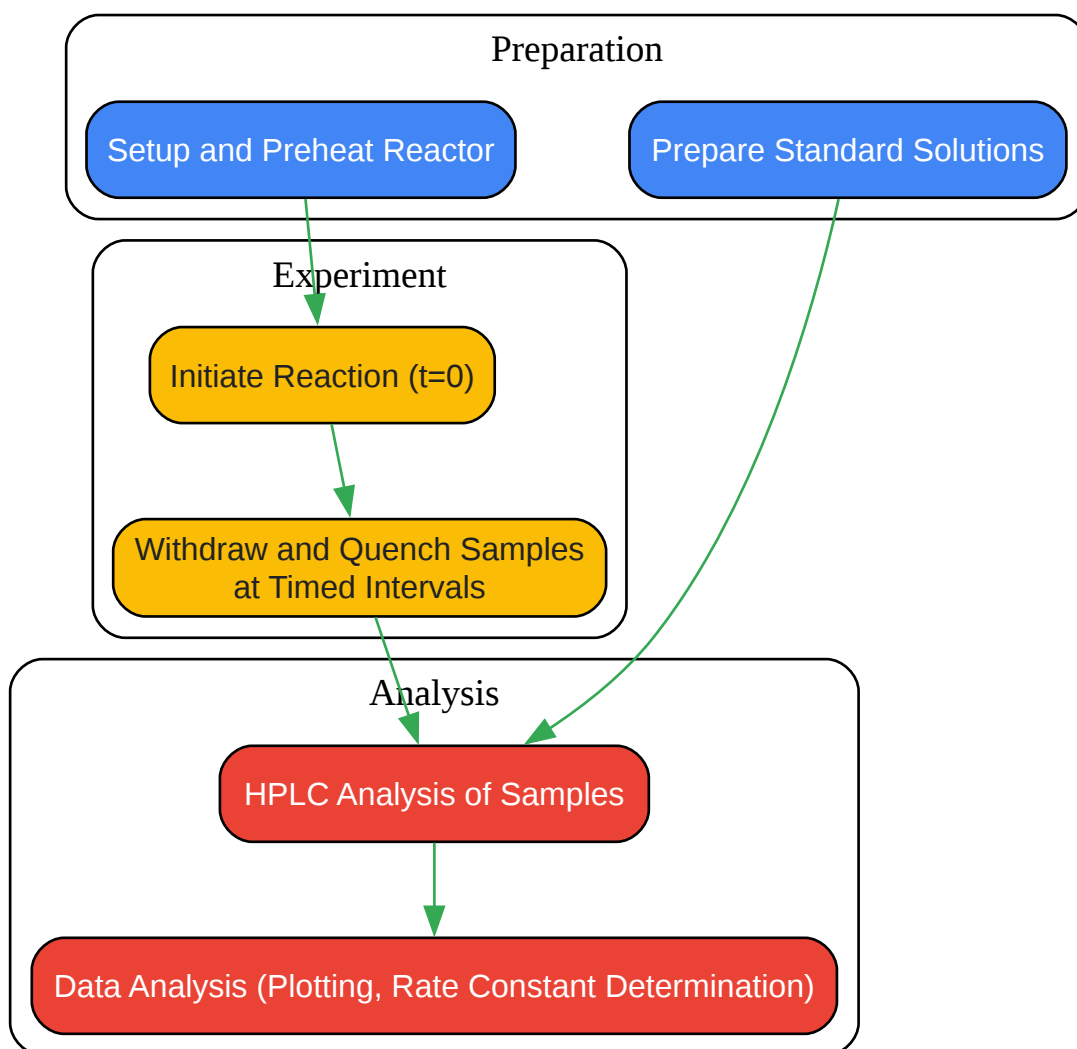


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Caption: Reversible sulfonation and desulfonation of bromobenzene.

Experimental Workflow for Kinetic Study

The following diagram outlines the key steps in the experimental protocol for studying the reaction kinetics of the hydrolysis of **4-bromobenzenesulfonic acid hydrate**.



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